

Technical Guide: Safety & Handling Architecture for 3-Methylhexane-d16

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Compound of Interest

Compound Name: 3-Methylhexane-d16

CAS No.: 284664-84-2

Cat. No.: B1627838

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Executive Technical Summary

3-Methylhexane-d16 (Perdeuterated 3-Methylhexane) is a specialized isotopic standard used primarily in Nuclear Magnetic Resonance (NMR) spectroscopy and metabolic stability studies (DMPK). Unlike its protonated counterpart, the d16 variant presents unique physical properties—most notably a significant density increase—that necessitate recalibrated handling protocols.

This guide synthesizes standard GHS hazard data with the practical nuances of handling high-purity deuterated alkanes, ensuring both personnel safety and data integrity.

Quick Reference Data

Parameter	Data	Note
CAS Number	284664-84-2	Specific to d16 isotope
Chemical Formula		Fully deuterated
Molecular Weight	116.30 g/mol	~16% heavier than H-form (100.20 g/mol)
Density	0.798 g/mL	Critical: +16% vs H-form (0.687 g/mL)
Boiling Point	91 °C	Similar to H-form
Signal Word	DANGER	Flammable, Aspiration Hazard

Chemical Identity & Isotopic Physics

The Deuterium Effect

The substitution of sixteen hydrogen atoms (

) with deuterium (

) introduces a "Primary Isotope Effect" on the molecule's physical behavior. While chemical reactivity remains largely parallel to the protonated form, the mass increase is non-trivial.

- **Density Implications:** The density shift from 0.687 to 0.798 g/mL means that volumetric dispensing (e.g., using a 100 μ L pipette) will deliver 16% more mass than the protonated solvent.
 - **Actionable Insight:** For quantitative internal standard preparation, gravimetric dosing is required. Do not rely on volumetric displacement calibrated for standard alkanes.
- **NMR Silence:** The d16 variant is "NMR Silent" in proton (
-) NMR, providing a clean baseline between 0.8–1.5 ppm, a region typically crowded by alkyl signals in drug candidates.

Comprehensive Hazard Analysis (GHS)

The safety profile of **3-Methylhexane-d16** mirrors its parent alkane, dominated by flammability and aspiration risks.

Physical Hazards

- Flammable Liquid (Category 2):
 - H225: Highly flammable liquid and vapor.[1][2][3]
 - Mechanism: Low flash point (-1 °C to -15 °C range) allows vapor generation at sub-ambient temperatures. Static discharge is a primary ignition source due to the low conductivity of non-polar alkanes.

Health Hazards

- Aspiration Hazard (Category 1):
 - H304: May be fatal if swallowed and enters airways.[1][2][3]
 - Mechanism: Low viscosity and low surface tension allow the liquid to spread rapidly over mucosal surfaces. If emesis (vomiting) occurs, the fluid can bypass the epiglottis, entering the lungs and causing chemical pneumonitis.
- Specific Target Organ Toxicity (STOT-SE 3):
 - H336: May cause drowsiness or dizziness.[1][2][3]
 - Mechanism: Lipophilic hydrocarbons cross the blood-brain barrier, acting as CNS depressants.

Environmental Hazards

- Aquatic Toxicity (Acute 1 / Chronic 1):
 - H400/H410: Very toxic to aquatic life with long-lasting effects.[1][2]
 - Protocol: All waste must be segregated into "Non-Halogenated Organic" streams. Never dispose of down sink drains.

Strategic Handling & Integrity Protocol

Maintaining the isotopic purity (atom % D) is as critical as safety. While alkanes are not prone to H/D exchange with atmospheric moisture (unlike

or

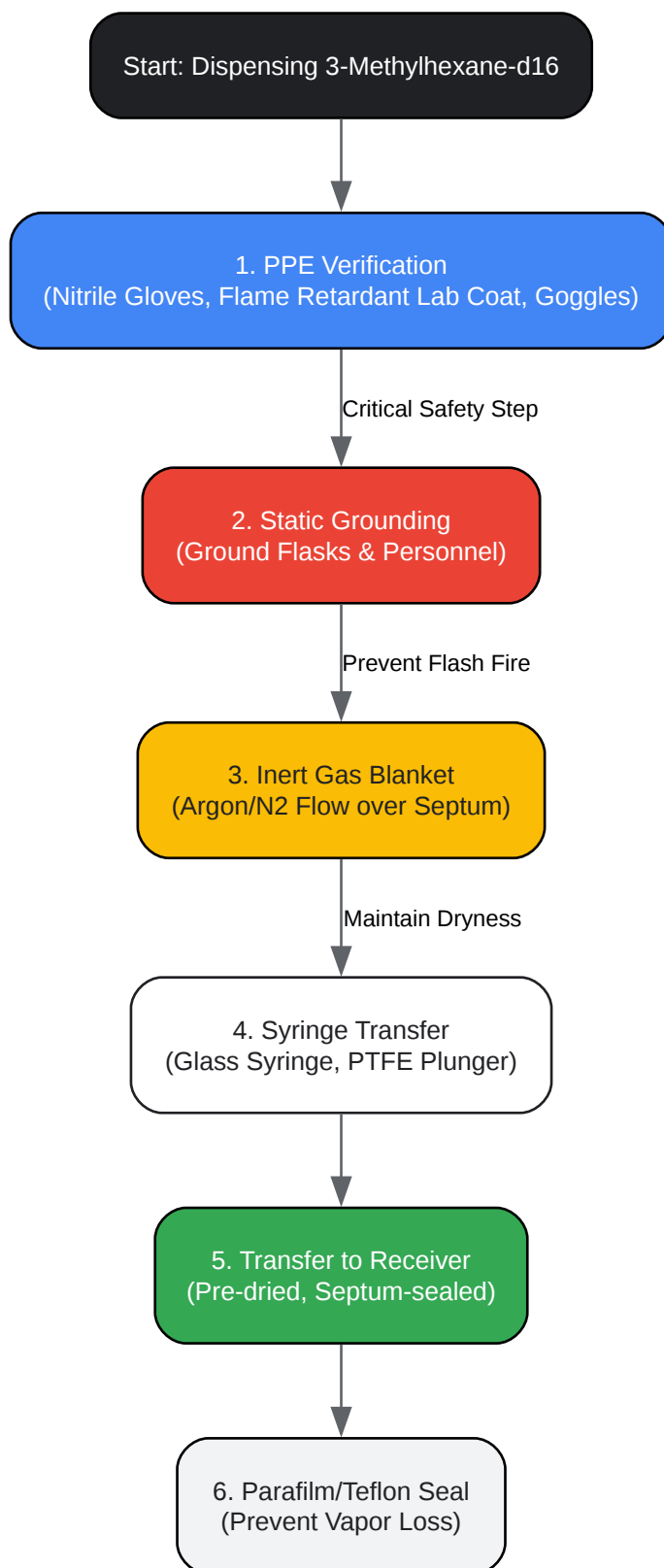
), water contamination introduces an unwanted

peak at ~1.56 ppm (in

) or distinct peaks in the alkane, obscuring data.

Inert Atmosphere Transfer Workflow

The following diagram outlines the "Self-Validating" protocol for dispensing **3-Methylhexane-d16**. This minimizes static risk (fire) and moisture ingress (data integrity).



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Figure 1: Inert Atmosphere Transfer Workflow ensuring static dissipation and moisture exclusion.

Storage Architecture

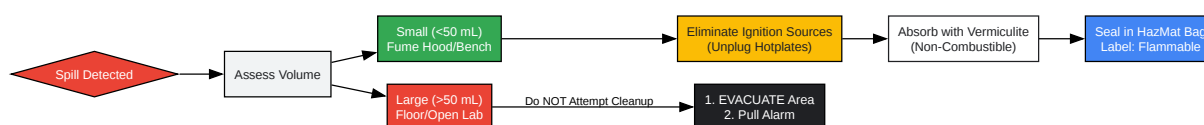
- Temperature: Ambient (15–25 °C) is generally acceptable, but refrigeration (2–8 °C) reduces vapor pressure, lowering fire risk.
- Container: Store in amber glass with PTFE-lined caps.
- Segregation: Keep away from oxidizers (peroxides, nitrates) to prevent exothermic reactions.

Emergency Response Architecture

In the event of containment breach, the response must be rapid and specific to hydrocarbon fires and chemical pneumonitis risks.

Spill Response Logic

Do not treat this like a water-based spill. The low flash point means vapors travel along the floor to ignition sources.



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Figure 2: Decision Matrix for **3-Methylhexane-d16** Spill Response.

First Aid Protocols

- Inhalation: Remove victim to fresh air immediately. If breathing is irregular, provide oxygen. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the substance (risk of secondary exposure).

- Ingestion: DO NOT INDUCE VOMITING. This is the most critical instruction. Vomiting forces the alkane back up the esophagus, increasing the risk of aspiration into the lungs. Transport to ER immediately.
- Skin Contact: Wash with soap and water. Remove contaminated clothing (risk of static ignition from soaked fabric).

Analytical Verification

To verify the identity and purity of **3-Methylhexane-d16** upon receipt:

- Proton NMR (
 -NMR):
 - Expectation: No signals (Silent).
 - Contamination Check: Look for residual solvent peaks (e.g., Acetone at 2.17 ppm, Water at 1.56 ppm in
) or protonated 3-methylhexane signals (multiplets 0.8–1.4 ppm).
- GC-MS:
 - Expectation: Molecular ion peak at m/z 116.
 - Purity: Check for m/z 100 (protonated parent) to calculate isotopic enrichment.

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